

Application Notes and Protocols: Preparation of BN 52111 Stock Solutions

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Compound of Interest

Compound Name: BN 52111

Cat. No.: B1667333

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Introduction

BN 52111 is a potent and specific antagonist of the Platelet-Activating Factor (PAF) receptor.[1] [2] PAF is a powerful phospholipid mediator involved in a variety of physiological and pathological processes, including inflammation, allergic responses, and thrombosis. By blocking the PAF receptor, **BN 52111** serves as a valuable tool in studying the roles of PAF in cellular signaling and as a potential therapeutic agent for PAF-mediated disorders. Accurate preparation of **BN 52111** stock solutions is crucial for obtaining reliable and reproducible experimental results.

Data Presentation

BN 52111 Properties

Property	Value
CAS Number	120889-14-7[3][4][5]
Molecular Formula	C33H58BrNO4[4]
Molecular Weight	612.73 g/mol
Description	Platelet-Activating Factor (PAF) receptor antagonist[1][2]

Stock Solution Preparation Calculator

This table provides the required volume of solvent to prepare stock solutions of various concentrations from different starting masses of **BN 52111**. The recommended solvent is Dimethyl Sulfoxide (DMSO).

Starting Mass of BN 52111	Desired Stock Concentration	Volume of DMSO to Add
1 mg	1 mM	1.632 mL
1 mg	5 mM	0.326 mL
1 mg	10 mM	0.163 mL
5 mg	1 mM	8.16 mL
5 mg	5 mM	1.632 mL
5 mg	10 mM	0.816 mL
10 mg	1 mM	16.32 mL
10 mg	5 mM	3.264 mL
10 mg	10 mM	1.632 mL

Experimental Protocols

Preparation of BN 52111 Stock Solution

This protocol details the steps for preparing a stock solution of **BN 52111**.

Materials:

- **BN 52111** powder
- Dimethyl Sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

- Vortex mixer
- Analytical balance

Procedure:

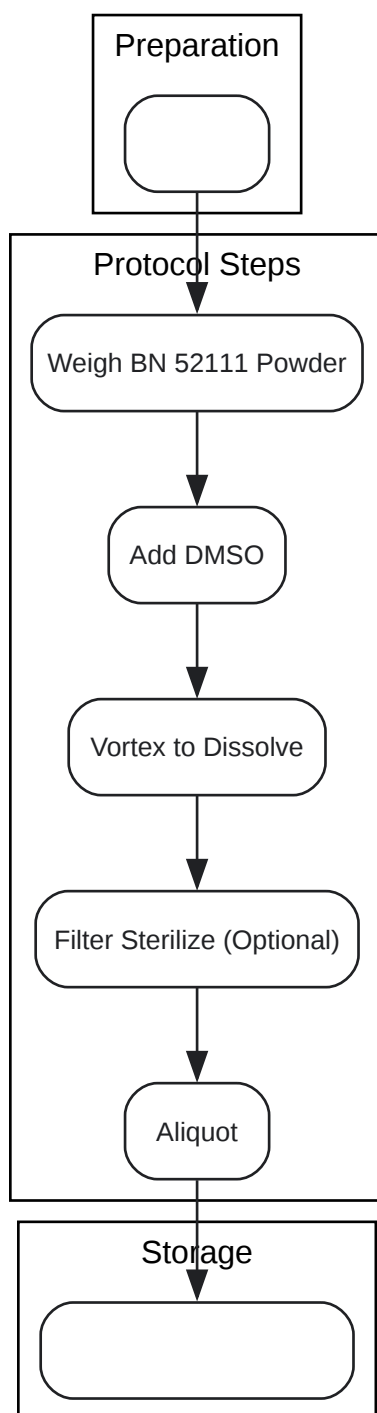
- Acclimatize Reagents: Allow the **BN 52111** powder and DMSO to reach room temperature before use.
- Weighing: Carefully weigh the desired amount of **BN 52111** powder using an analytical balance in a chemical fume hood.
- Solubilization:
 - Transfer the weighed **BN 52111** powder to a sterile tube.
 - Add the calculated volume of DMSO to achieve the desired stock concentration (refer to the table above).
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes until the **BN 52111** is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution if necessary.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.
 - Properly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **BN 52111** and DMSO.
- Work in a well-ventilated area, preferably a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **BN 52111** and DMSO for complete safety information.

Visualizations

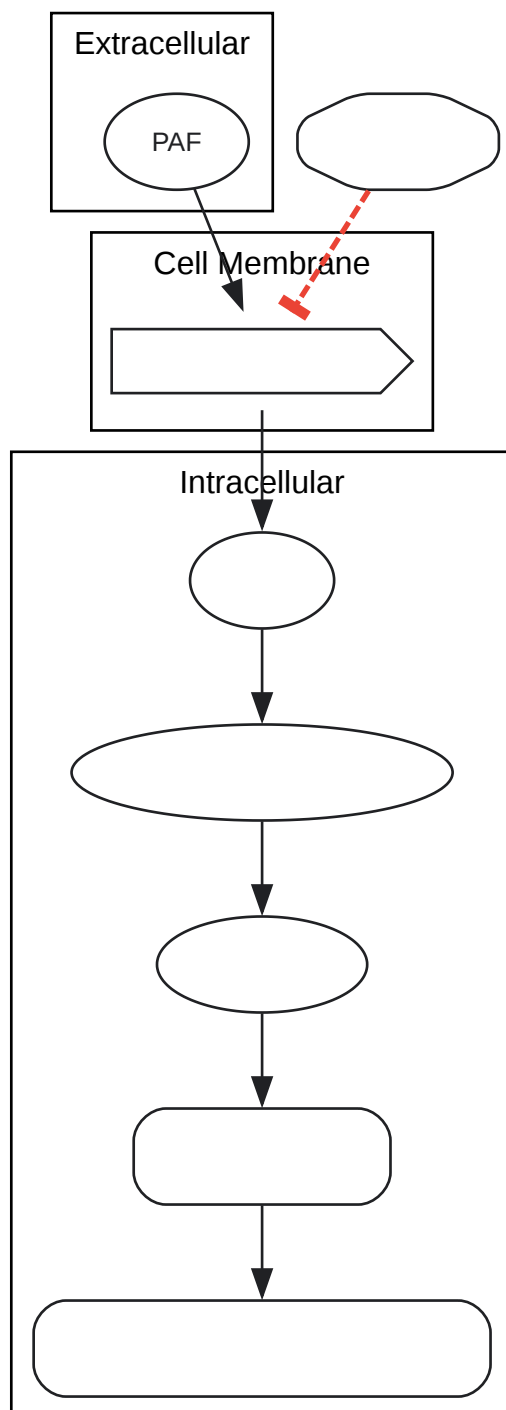
Experimental Workflow for **BN 52111** Stock Solution Preparation



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Caption: Workflow for preparing **BN 52111** stock solution.

Platelet-Activating Factor (PAF) Signaling Pathway and Inhibition by BN 52111



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Caption: **BN 52111** inhibits the PAF signaling pathway.

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